

# Physical properties of Methoxytrimethylsilane boiling point and density

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## Compound of Interest

Compound Name: Methoxytrimethylsilane

Cat. No.: B155595

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## Methoxytrimethylsilane: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Methoxytrimethylsilane** (CAS No. 1825-61-2), a versatile organosilicon compound. This document is intended for researchers, scientists, and professionals in drug development who utilize or are considering this compound in their work.

### Core Physical Properties

**Methoxytrimethylsilane** is a colorless, volatile liquid with a mild, ether-like odor.<sup>[1][2]</sup> It is characterized by its low viscosity and sensitivity to moisture.<sup>[1]</sup> The primary physical constants, its boiling point and density, are summarized below.

Physical Property	Value	Conditions
Boiling Point	57-58 °C	at 760 mmHg (standard atmospheric pressure) <sup>[3]</sup>
Density	0.756 g/mL	at 25 °C <sup>[3]</sup>

## Experimental Protocols

While specific experimental reports for the determination of **Methoxytrimethylsilane**'s boiling point and density are not readily available in public literature, the following are detailed, standardized methodologies that are appropriate for a volatile liquid of this nature.

### Boiling Point Determination (ASTM D1078)

A standard method for determining the boiling range of volatile organic liquids is through distillation, as outlined in ASTM D1078.<sup>[4]</sup>

Apparatus:

- Distillation flask
- Condenser
- Distillation receiver (graduated cylinder)
- Heat source (heating mantle or oil bath)
- Calibrated thermometer

Procedure:

- A 100 mL sample of **Methoxytrimethylsilane** is measured into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- The flask is connected to the condenser and the thermometer is positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- The apparatus is assembled, and cooling water is circulated through the condenser.
- The sample is heated at a controlled rate. The time from the initial application of heat to the first drop of distillate should be between 5 to 10 minutes for liquids with a boiling point below 150°C.<sup>[4]</sup>

- The temperature at which the first drop of condensate falls from the condenser into the receiver is recorded as the initial boiling point.
- The distillation is continued, and the temperature is recorded as the volume of distillate increases. The temperature when the last of the liquid evaporates from the bottom of the flask is the dry point. The boiling point is typically reported as the temperature range from the initial boiling point to the dry point. For a pure compound like **Methoxytrimethylsilane**, this range is expected to be narrow.

## Density Determination (ASTM D4052)

The density of liquid chemicals such as **Methoxytrimethylsilane** can be accurately determined using a digital density meter, following a procedure like ASTM D4052.<sup>[5][6]</sup>

Apparatus:

- Digital density meter with an oscillating U-tube
- Thermostatically controlled bath or Peltier temperature control system
- Syringes for sample injection

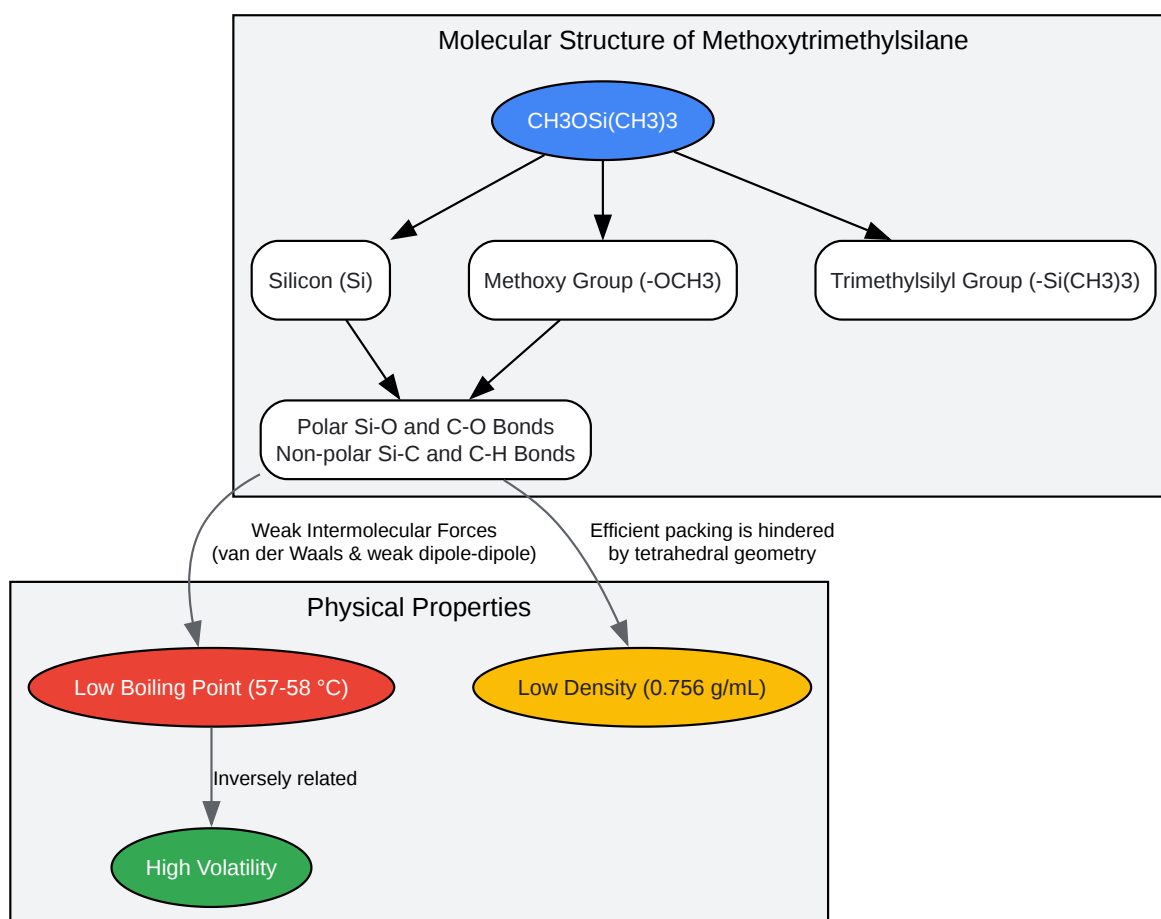
Procedure:

- The digital density meter is calibrated using two standards of known density, typically dry air and deionized water.
- The measuring cell (the U-tube) is cleaned and dried thoroughly.
- The temperature of the measuring cell is equilibrated to the desired temperature, in this case, 25 °C.
- A small volume (approximately 0.7 mL) of **Methoxytrimethylsilane** is injected into the U-tube, ensuring that no air bubbles are present in the cell.<sup>[7]</sup>
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.

- This frequency change is used in conjunction with the calibration data to calculate and display the density of the sample. The result is typically reported in g/mL or kg/m<sup>3</sup>.<sup>[7]</sup>

## Structure-Property Relationship

The physical properties of **Methoxytrimethylsilane** are a direct consequence of its molecular structure. The presence of the polar C-O and Si-O bonds leads to dipole-dipole interactions, however, the three non-polar methyl groups attached to the silicon atom result in a molecule with relatively weak intermolecular forces. This explains its low boiling point and volatility.



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Figure 1. Relationship between molecular structure and physical properties.

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